

N-Methyl-L-leucinol: A Technical Safety Guide for Research and Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2S)-4-Methyl-2-(methylamino)pentan-1-ol
CAS No.: 10203-89-1
Cat. No.: B3045120

[Get Quote](#)

An In-Depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from safety data of structurally related compounds and is intended for informational purposes for laboratory research and development. It is not a certified Safety Data Sheet (SDS) for N-Methyl-L-leucinol. Users should exercise caution and consult with a qualified safety professional before handling this compound.

Introduction: Understanding N-Methyl-L-leucinol

N-Methyl-L-leucinol, a chiral amino alcohol, is a valuable building block in medicinal chemistry and drug discovery. Its structural similarity to the amino acid L-leucine, with the addition of a methyl group on the amine and the reduction of the carboxylic acid to an alcohol, imparts unique properties that are leveraged in the synthesis of novel therapeutic agents. The incorporation of the N-methyl group can enhance a molecule's metabolic stability and membrane permeability, making it a desirable feature in drug design.

This guide provides a comprehensive overview of the potential hazards and safe handling practices for N-Methyl-L-leucinol, synthesized from available data on closely related compounds, primarily L-Leucinol and N-Methyl-L-leucine. The causality behind the recommended safety protocols is explained to ensure a thorough understanding of the associated risks.

Physicochemical Properties and Inferred Hazard Profile

Due to the absence of a specific Safety Data Sheet for N-Methyl-L-leucinol, the following properties and hazard classifications are extrapolated from its structural analogues.

Property	Inferred Value/Information	Source (Analogue)
Molecular Formula	C7H17NO	-
Molecular Weight	131.22 g/mol	-
Appearance	Likely a solid or viscous liquid.	L-Leucinol, N-Methyl-L-leucine
Boiling Point	No data available. Expected to be similar to or slightly higher than L-Leucinol (~226 °C).	L-Leucinol
Solubility	Expected to be soluble in water and organic solvents.[1]	N-Methyl-L-leucine
Stability	Likely stable under standard laboratory conditions.	L-Leucinol, N-Methyl-L-leucine

Inferred Hazard Classification:

Based on the data for L-Leucinol, N-Methyl-L-leucinol should be treated as a substance that is:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation/damage.

- May cause respiratory irritation.

Hazard Identification and Risk Mitigation

The primary hazards associated with N-Methyl-L-leucinol are anticipated to be similar to those of L-Leucinol, which include irritation to the skin, eyes, and respiratory tract. The presence of the amino alcohol functional group suggests that it may be corrosive.

Experimental Workflow for Risk Assessment

Caption: A logical workflow for assessing and mitigating risks associated with N-Methyl-L-leucinol.

Safe Handling and Storage Protocols

Given the inferred hazards, stringent adherence to the following protocols is essential to ensure personnel safety.

Engineering Controls

All work with N-Methyl-L-leucinol should be conducted in a certified chemical fume hood to minimize the risk of inhalation. A safety shower and eyewash station must be readily accessible.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following diagram outlines the decision-making process for PPE selection.

Caption: A visual guide to selecting the appropriate Personal Protective Equipment.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust or vapors.
- Wash hands thoroughly after handling.

- Keep away from heat, sparks, and open flames.
- Use only in a well-ventilated area, preferably a fume hood.

Storage

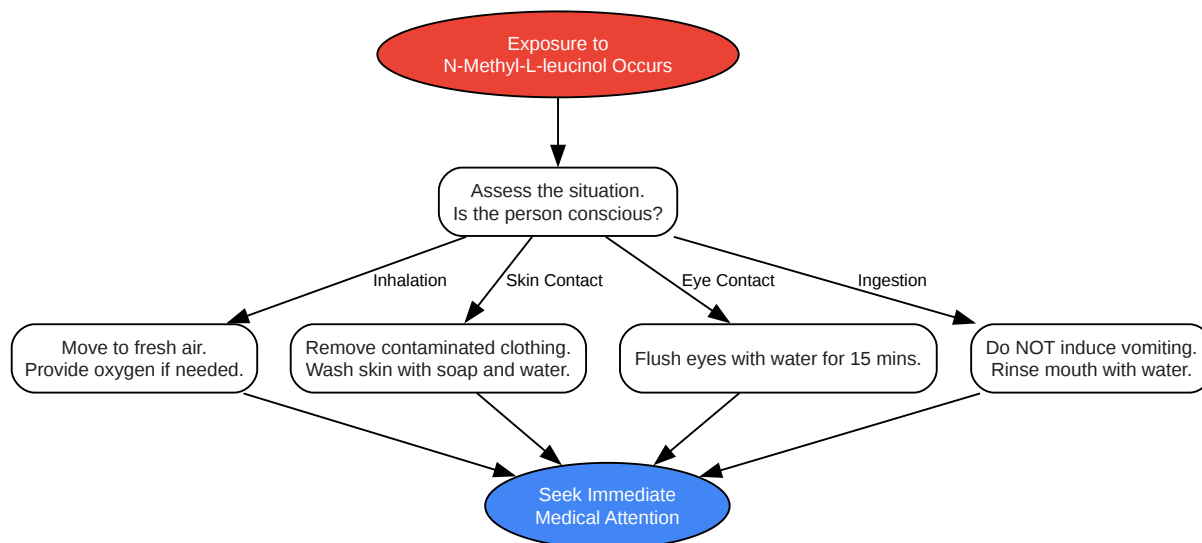
- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Emergency Response Decision Tree



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.ie [fishersci.ie]
- To cite this document: BenchChem. [N-Methyl-L-leucinol: A Technical Safety Guide for Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3045120/docs#n-methyl-l-leucinol-a-technical-safety-guide-for-research-and-development>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)